

# C.I. Pigment Violet 23: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *C.I. Pigment Violet 23*

Cat. No.: *B1314786*

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An In-depth Examination of its Chemical and Physical Properties for Researchers, Scientists, and Drug Development Professionals

**C.I. Pigment Violet 23**, also known as Carbazole Violet, is a high-performance organic pigment belonging to the dioxazine class of compounds.<sup>[1][2]</sup> It is highly valued for its intense violet hue, exceptional color strength, and excellent fastness properties, making it a crucial colorant in a multitude of demanding applications, including automotive coatings, industrial paints, printing inks, plastics, and textile printing.<sup>[3][4]</sup> This technical guide provides a detailed overview of the chemical and physical properties of **C.I. Pigment Violet 23**, along with standardized experimental protocols for its characterization, to support its use in research and development.

## Chemical Identity and Structure

**C.I. Pigment Violet 23** is chemically identified as 8,18-dichloro-5,15-diethyl-5,15-dihydrodiindolo[3,2-b:3',2'-m]triphenodioxazine.<sup>[1]</sup> Its synthesis involves the condensation of 3-amino-N-ethylcarbazole with chloranil (2,3,5,6-tetrachloro-1,4-benzoquinone).<sup>[2][5]</sup> The molecule possesses a centrosymmetric, angular structure.<sup>[2]</sup>

Table 1: Chemical Identification of **C.I. Pigment Violet 23**

Identifier	Value
C.I. Name	Pigment Violet 23
C.I. Number	51319 <a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	6358-30-1 <a href="#">[6]</a>
EINECS Number	228-767-9 <a href="#">[6]</a>
Molecular Formula	C <sub>34</sub> H <sub>22</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	589.47 g/mol <a href="#">[6]</a>
Chemical Class	Dioxazine <a href="#">[1]</a> <a href="#">[3]</a>

## Physical and Fastness Properties

The performance of **C.I. Pigment Violet 23** in various applications is dictated by its distinct physical and fastness properties. These properties are summarized in the tables below.

Table 2: Physical Properties of **C.I. Pigment Violet 23**

Property	Value
Appearance	Violet powder <a href="#">[6]</a>
Hue	Bluish Violet <a href="#">[7]</a> <a href="#">[8]</a>
Density	1.40 - 1.60 g/cm <sup>3</sup> <a href="#">[9]</a>
Melting Point	385 - 455 °C (decomposes) <a href="#">[9]</a> <a href="#">[10]</a>
Average Particle Size	0.04 - 0.07 µm <a href="#">[9]</a>
Specific Surface Area	45 - 102 m <sup>2</sup> /g <a href="#">[9]</a>
Oil Absorption	50 - 80 g/100g <a href="#">[3]</a> <a href="#">[11]</a>
pH of 10% Aqueous Slurry	5.0 - 8.0 <a href="#">[9]</a> <a href="#">[12]</a>

Table 3: Fastness Properties and Chemical Resistance of **C.I. Pigment Violet 23**

Property	Rating/Value
Lightfastness (Full Shade)	7 - 8 (on a scale of 1-8)[6][11]
Lightfastness (Reduced Shade)	6 - 7 (on a scale of 1-8)[7][8]
Heat Stability	200 - 280 °C[6][13]
Water Resistance	5 (on a scale of 1-5)[7][11]
Acid Resistance	5 (on a scale of 1-5)[11]
Alkali Resistance	5 (on a scale of 1-5)[11]
Ethanol Resistance	4 - 5 (on a scale of 1-5)[3][11]
Xylene Resistance	3 - 5 (on a scale of 1-5)[11][12]

## Experimental Protocols

Accurate characterization of **C.I. Pigment Violet 23** relies on standardized testing methodologies. The following section outlines the general protocols for key experiments based on internationally recognized standards.

## Determination of Physical Properties

- Density: The specific gravity of the pigment can be determined using a pycnometer method as described in ASTM D153. This involves measuring the mass of a known volume of the pigment.
- Oil Absorption: The oil absorption value, which is crucial for paint and ink formulations, is determined according to ISO 787-5 or ASTM D281. This test measures the amount of linseed oil required to form a coherent paste with a known weight of the pigment.
- pH of Aqueous Suspension: The pH of a 10% aqueous suspension of the pigment is measured using a pH meter, following the procedure outlined in ISO 787-9 or ASTM D1208.

## Evaluation of Fastness Properties

- Lightfastness: The resistance of the pigment to fading upon exposure to light is evaluated according to ISO 105-B02. This standard describes the use of a xenon arc lamp to simulate

natural sunlight and the assessment of color change against a blue wool scale.

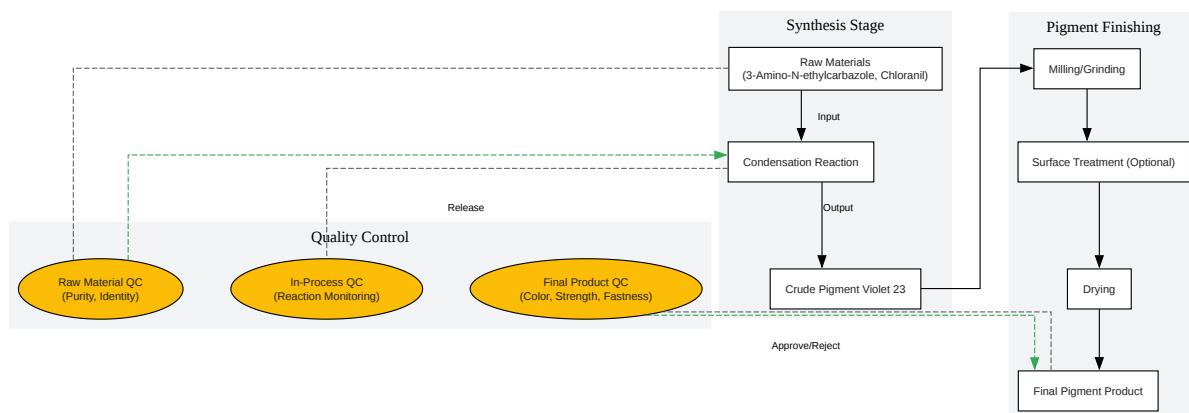
- Heat Stability: The heat stability of the pigment is determined by incorporating it into a specific polymer or coating and exposing it to elevated temperatures for a defined period. ISO 787-21 provides a general method for comparing the heat stability of pigments. The temperature at which a significant color change occurs is recorded.

## Particle Size and Crystal Structure Analysis

- Particle Size Distribution: Laser diffraction is a common technique for determining the particle size distribution of pigments.<sup>[14]</sup> The method involves dispersing the pigment in a suitable liquid medium and passing a laser beam through the suspension. The resulting diffraction pattern is analyzed to calculate the particle size distribution.
- Crystal Structure Analysis: X-ray Diffraction (XRD) is a powerful tool for analyzing the crystal structure of organic pigments.<sup>[15]</sup> The XRD pattern provides a unique fingerprint of the crystalline phase, allowing for identification and the study of polymorphism. The analysis involves exposing a powdered sample of the pigment to a beam of X-rays and measuring the scattered intensity as a function of the scattering angle.

## Manufacturing and Quality Control Workflow

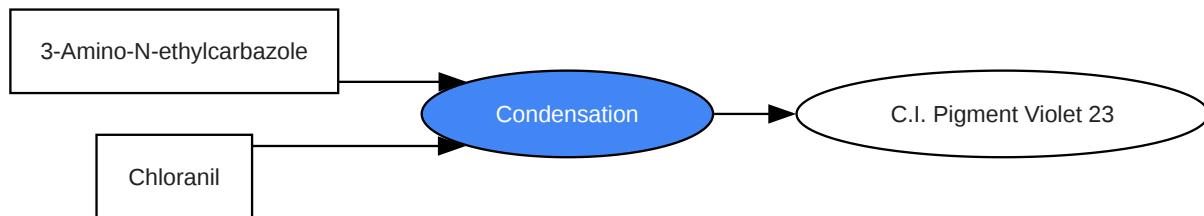
The production of **C.I. Pigment Violet 23** involves a multi-step synthesis followed by rigorous quality control to ensure batch-to-batch consistency and high performance. The general workflow is illustrated in the diagram below.

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Caption: Manufacturing and Quality Control Workflow for **C.I. Pigment Violet 23**.

## Synthesis Pathway

The synthesis of **C.I. Pigment Violet 23** is a key process that determines the final properties of the pigment. The simplified reaction pathway is depicted below.



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Caption: Simplified Synthesis Pathway of **C.I. Pigment Violet 23**.

This technical guide provides a foundational understanding of **C.I. Pigment Violet 23** for professionals in research and development. The tabulated data offers a quick reference for its key properties, while the outlined experimental protocols provide a starting point for its rigorous characterization. The visualized workflows offer insights into its industrial production and quality assurance processes.

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- To cite this document: BenchChem. [C.I. Pigment Violet 23: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314786#c-i-pigment-violet-23-chemical-and-physical-properties]

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